

phase change data for polybutylene glycol adipate

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Butane-1,4-diol;hexanedioic acid

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Phase Change Data for Related Polymers

The table below summarizes phase change and crystal structure data for **poly(butylene adipate) (PBA)**, a closely related aliphatic polyester, and a modified copolyester.

Polymer	Crystal Form	Transition Temperature	Latent Heat / Crystallinity Data	Unit Cell Parameters	Key Findings
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| **Poly(butylene adipate) (PBA)** [1] [2] | α -form (stable) | Grows predominantly $> 31^{\circ}\text{C}$ | Information not available in search results | Monoclinic: $a = 0.673\text{ nm}$, $b = 0.940\text{ nm}$, $c = 1.420\text{ nm}$, $\beta = 45.4^{\circ}$ [1] | • β -form transforms to α -form upon heating. • Blending with PEG promotes α -form crystal growth and suppresses β -form formation. [1] [2] | | **PBA** [1] [2] | β -form (kinetic) | Grows predominantly $< 27^{\circ}\text{C}$ | Information not available in search results | Orthorhombic: $a = 0.506\text{ nm}$, $b = 0.735\text{ nm}$, $c = 1.467\text{ nm}$ [1] | | | **PBA/PEG Blend** [1] [2] | α -form | Promoted at room temperature with 30 wt% PEG | Information not available in search results | Not Applicable | | | **PBDAT Copolyester** [3] | Not Specified | Melting point (T_m) increases with DPSD content | (T_m) range: $\sim 110\text{-}130^{\circ}\text{C}$ (est. from graph); Thermal degradation ($T_{5\%}$): 355°C (for PBDAT-12.5) [3] | Not Applicable | Incorporation of diphenylsilanediol (DPSD) improves thermal stability and increases melting temperature. [3] |

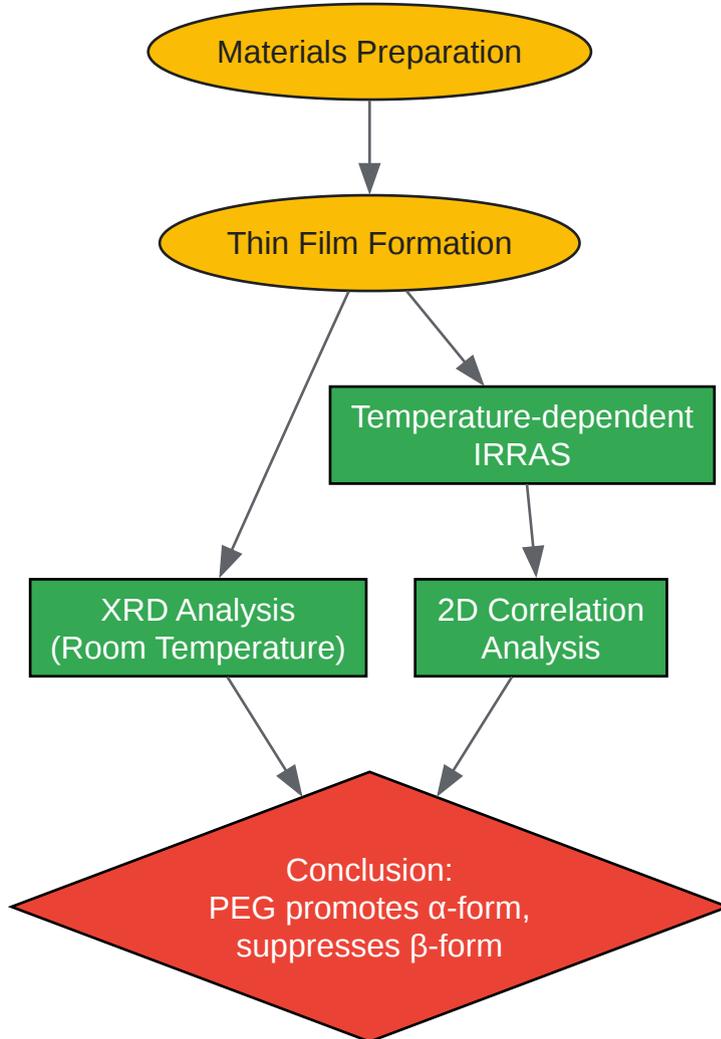
Experimental Protocol: Polymorphic Control via Polymer Blending

The following methodology details how the crystal structure of PBA was controlled using polyethylene glycol (PEG), as described in the search results [1].

- **Materials Preparation:**
 - **Polymers:** Poly(butylene adipate) (PBA) with a molecular weight (M_w) of 12,000 g/mol and Polyethylene Glycol (PEG) with a number-average molecular weight (M_n) of 400 g/mol.
 - **Solvent:** Tetrahydrofuran (THF).
 - **Solution Preparation:** PBA and PBA/PEG blends are dissolved in THF at 60°C under stirring overnight to create a 20 mg/mL solution. Blend compositions are named based on PEG weight percentage (e.g., PBA/PEG-10 contains 10 wt% PEG).
- **Thin Film Formation:** The polymer solutions are spin-coated or cast onto suitable substrates (e.g., silicon wafers) to form thin films for analysis.
- **Characterization Techniques:**
 - **X-ray Diffraction (XRD):** Used to identify the crystalline structure and phase composition of the thin films at room temperature.
 - **Temperature-dependent Infrared-Reflection Absorbance Spectroscopy (IRRAS):** Monitors the phase transition behavior (e.g., the β -to- α crystal transition) in real-time during a controlled heating process.
 - **Two-Dimensional Correlation Analysis (2DCOS):** Applied to the IRRAS spectra to resolve complex, overlapping absorption bands and identify subtle changes in the amorphous and crystalline phases during heating.

This workflow for preparing and analyzing polymer blends to control polymorphism can be visualized in the following diagram:

Experimental Workflow for Polymer Blend Polymorphic Control



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Experimental workflow for polymorphic control in polymer blends.

Guidance for Further Research

Since the exact material you requested was not found, here are suggestions for continuing your research:

- **Verify the Nomenclature:** "Polybutylene glycol adipate" may refer to a specific copolymer like **PBAT (Poly(butylene adipate-co-terephthalate))** or a polymer modified with polyether glycols. Clarifying the precise chemical structure will help target your search.
- **Explore Broader Databases:** Search for "aliphatic-aromatic copolyesters," "PBAT thermal properties," or "polyester phase change materials" in specialized scientific databases (e.g., Scopus,

Web of Science, PubMed) and polymer science handbooks.

- **Investigate Related Materials:** The provided data on PBA and PBDAT copolyesters [1] [3] can serve as a valuable starting point for understanding the properties of this family of biodegradable polymers.

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References

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Address: Ontario, CA 91761, United States

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